

2-Aminobenzophenone: A Technical Guide to Safety, Handling, and Toxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminobenzophenone

Cat. No.: B122507

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety, handling, and toxicity information for **2-Aminobenzophenone**. It is intended for informational purposes for a professional audience and should not be considered a substitute for a formal risk assessment or a comprehensive Safety Data Sheet (SDS). Always consult the most current SDS from your supplier before handling this chemical. The toxicological properties of **2-Aminobenzophenone** have not been fully investigated^{[1][2]}.

Introduction

2-Aminobenzophenone is a chemical intermediate with significant applications in the synthesis of pharmaceuticals, agrochemicals, and dyes. Its derivatives have been explored for various pharmacological activities, including as antimitotic agents^[1]. Given its role in research and development, a thorough understanding of its safety and handling is paramount for all personnel. This guide synthesizes available data to provide a technical overview of the known hazards and safe handling practices for **2-Aminobenzophenone**.


Hazard Identification and Classification

2-Aminobenzophenone is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data^{[3][4]}:

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Skin Irritation | 2 | H315: Causes skin irritation |
| Eye Irritation | 2 / 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | 3 | H335: May cause respiratory irritation |

Signal Word: Warning

Hazard Pictogram:

 alt text

Toxicological Data

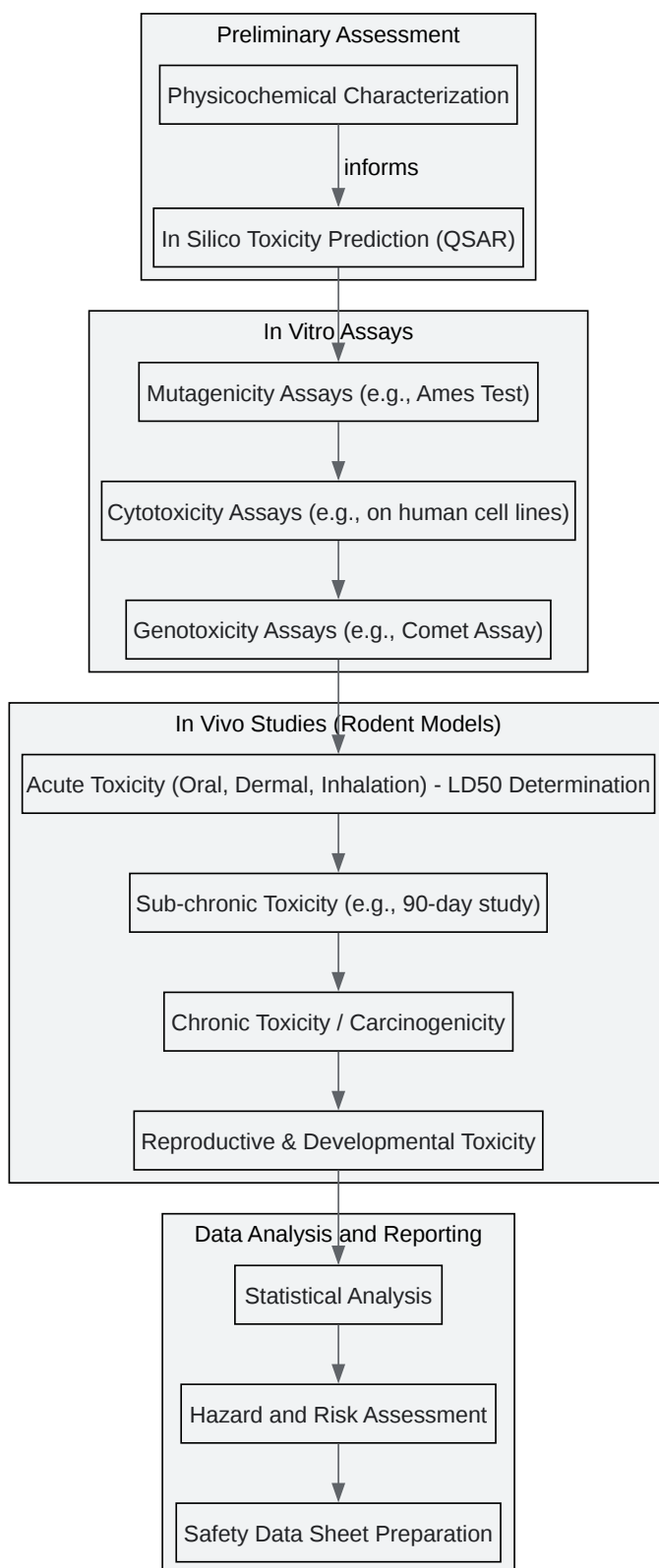
Comprehensive toxicological data for **2-Aminobenzophenone** is limited. Many sources state that the toxicological properties have not been fully investigated. The following table summarizes the available information. It is important to note the absence of specific lethal dose (LD50) values in the reviewed literature.

| Endpoint | Species | Route | Value | Reference |
|-----------------------------------|--|--------------------------|---|-----------|
| Acute Toxicity | Data not available | Oral, Dermal, Inhalation | No specific LD50 values found in the searched literature. One SDS mentions "No acute toxicity information is available for this product." | |
| Skin Corrosion/Irritation | Causes skin irritation. | | | |
| Serious Eye Damage/Irritation | Causes serious eye irritation. | | | |
| Respiratory or Skin Sensitization | Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals (based on QSAR modeling). | | | |
| Germ Cell Mutagenicity | No data available. | | | |
| Carcinogenicity | Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA. However, studies on the parent compound, | | | |

| | |
|--|--|
| | benzophenone, showed some evidence of carcinogenic activity in rats and mice. |
| Reproductive Toxicity | No data available for 2-Aminobenzophenone. Studies on benzophenone and its derivatives have shown potential reproductive and developmental toxicity. |
| Specific Target Organ Toxicity - Single Exposure | May cause respiratory irritation. |
| Specific Target Organ Toxicity - Repeated Exposure | No data available. |
| Aspiration Hazard | No data available. |

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Aminobenzophenone** are not available in the public domain. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for chemical toxicity testing. A generalized workflow for such an assessment is presented below.



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Caption: Generalized workflow for chemical toxicity testing.

Signaling Pathways and Mechanism of Toxicity

There is no specific information available in the reviewed literature regarding the signaling pathways or the precise mechanism of toxicity for **2-Aminobenzophenone**. Research on derivatives suggests that some may act as antimitotic agents by inhibiting tubulin polymerization. Studies on the broader class of benzophenones indicate potential endocrine-disrupting effects, but this has not been specifically demonstrated for the 2-amino derivative. Further research is required to elucidate the molecular mechanisms underlying the observed irritant effects and any potential systemic toxicity of **2-Aminobenzophenone**.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment is provided in the table below:

| Body Part | Protection |
|-------------|---|
| Eyes/Face | Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved eye protection. |
| Skin | Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. A lab coat is mandatory. |
| Respiratory | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask (type N95 or equivalent) is recommended. |
| Hands | Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. |

Engineering Controls

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are close to the workstation location.

Handling Procedures

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.
- Keep container tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.
- Store locked up.
- Incompatible materials: Strong oxidizing agents.

Emergency Procedures

First Aid Measures

The following first aid measures are recommended in case of exposure:

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if you feel unwell. |
| Skin Contact | Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Get medical advice/attention if skin irritation occurs. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention if eye irritation persists. |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. |

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Sweep up and shovel. Place in a suitable, closed container for disposal. Avoid generating dusty conditions.

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Specific Hazards:** Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides (NO_x).
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

Stability and Reactivity

- **Reactivity:** No data available.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Possibility of Hazardous Reactions:** No data available.
- **Conditions to Avoid:** Incompatible products, excess heat, and dust formation.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

Disposal Considerations

- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.

Conclusion

2-Aminobenzophenone is a chemical intermediate that requires careful handling due to its classification as a skin, eye, and respiratory irritant. While comprehensive toxicological data is lacking, the available information necessitates the use of appropriate personal protective equipment and engineering controls to minimize exposure. Researchers, scientists, and drug development professionals should adhere to the handling, storage, and emergency procedures outlined in this guide and the product's Safety Data Sheet. Further research is warranted to

fully characterize the toxicological profile of **2-Aminobenzophenone**, including its potential systemic effects and mechanisms of toxicity.

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References

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- To cite this document: BenchChem. [2-Aminobenzophenone: A Technical Guide to Safety, Handling, and Toxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122507#safety-handling-and-toxicity-information-for-2-aminobenzophenone]

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